

Application Notes: **CY5.5-COOH Chloride** for Tracking Drug Delivery Systems

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CY5.5-COOH chloride

Cat. No.: B15622465

[Get Quote](#)

Introduction

CY5.5-COOH chloride is a near-infrared (NIR) fluorescent dye widely employed in the development and evaluation of drug delivery systems.[1] Its emission wavelength falls within the NIR window (700-900 nm), a range where light absorption and scattering by biological tissues are significantly minimized. This intrinsic property allows for deeper tissue penetration and a higher signal-to-background ratio in comparison to fluorophores that emit in the visible spectrum, making it an ideal candidate for in vivo imaging.[1] The carboxylic acid group provides a reactive site for conjugation to various drug delivery carriers, enabling researchers to track their biodistribution, pharmacokinetics, and tumor-targeting efficacy in real-time.[2]

Key Properties of **CY5.5-COOH Chloride**

The utility of **CY5.5-COOH chloride** in tracking drug delivery systems is underpinned by its distinct spectral and chemical properties.

Property	Value	Reference
Excitation Wavelength (λ_{ex})	~673-684 nm	[3][4][5]
Emission Wavelength (λ_{em})	~707-710 nm	[3][5][6]
Molecular Weight	619.23 g/mol	[3]
Solubility	Readily soluble in organic solvents such as DMSO, DMF, methanol, and chloroform. Poorly soluble in water.	[2][3]
Reactivity	The carboxylic acid group can be activated to form stable amide or ester bonds with primary amines or hydroxyl groups on the surface of drug delivery carriers.	[2]

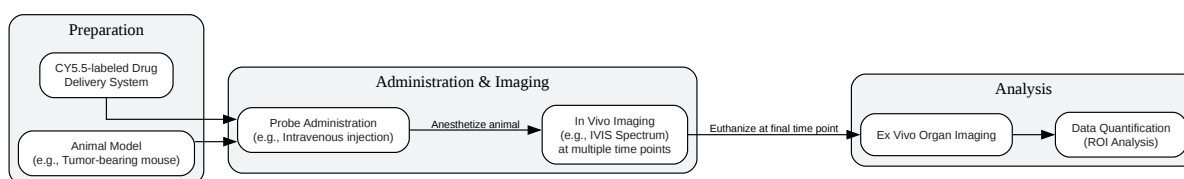
Applications in Drug Delivery Research

The versatility of **CY5.5-COOH chloride** allows for its application in a broad range of in vivo studies, providing critical insights into the behavior of drug delivery systems.

- **Biodistribution Studies:** Tracking the accumulation and clearance of nanoparticles, liposomes, and other drug carriers in different organs and tissues over time.[1][7]
- **Tumor Imaging and Cancer Research:** Visualizing the targeting and penetration of drug delivery systems into solid tumors, which is crucial for assessing the efficacy of targeted therapies.[1][8]
- **Pharmacokinetic Analysis:** Monitoring the circulation time and elimination profile of drug delivery systems in vivo.[9]
- **Cellular Uptake Studies:** Investigating the internalization of drug carriers by target cells.[10]

Experimental Workflow for In Vivo Imaging

A typical workflow for tracking a CY5.5-labeled drug delivery system in a preclinical model involves several key stages, from probe administration to data analysis.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for in vivo imaging.

Protocols

Protocol 1: Labeling of Amine-Functionalized Nanoparticles with CY5.5-COOH Chloride

This protocol describes the covalent conjugation of **CY5.5-COOH chloride** to nanoparticles possessing primary amine groups on their surface using carbodiimide chemistry.

Materials:

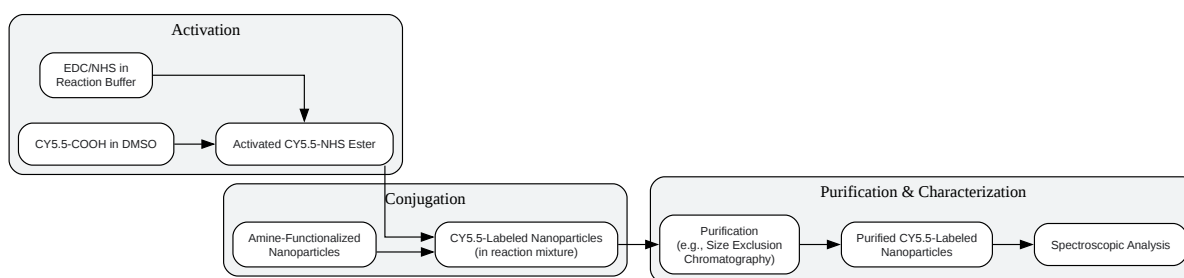
- **CY5.5-COOH chloride**
- Amine-functionalized nanoparticles
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), pH 7.4

- Reaction buffer (e.g., MES buffer, pH 6.0)
- Purification column (e.g., size-exclusion chromatography)
- Spectrophotometer and Fluorometer

Procedure:

- Activation of **CY5.5-COOH Chloride**:
 - Dissolve **CY5.5-COOH chloride** in anhydrous DMSO to a stock concentration of 10 mg/mL.
 - In a separate light-protected tube, dissolve EDC and NHS in the reaction buffer.
 - Add the EDC/NHS solution to the **CY5.5-COOH chloride** solution. The molar ratio of CY5.5-COOH:EDC:NHS should be approximately 1:2:5.
 - Incubate the mixture at room temperature for 30 minutes to activate the carboxylic acid group.
- Conjugation to Nanoparticles:
 - Disperse the amine-functionalized nanoparticles in the reaction buffer.
 - Add the activated CY5.5-NHS ester solution to the nanoparticle dispersion. The molar ratio of nanoparticles to dye will need to be optimized depending on the desired labeling density.
 - Allow the reaction to proceed for 2-4 hours at room temperature with gentle stirring, protected from light.
- Purification of Labeled Nanoparticles:
 - Remove unconjugated dye using a suitable purification method, such as size-exclusion chromatography or dialysis, equilibrated with PBS.
 - Collect the fractions containing the labeled nanoparticles.

- Characterization:
 - Confirm successful conjugation by measuring the absorbance and fluorescence spectra of the purified, labeled nanoparticles.
 - Quantify the labeling efficiency by measuring the fluorescence intensity and relating it to a standard curve of the free dye.[1]



[Click to download full resolution via product page](#)

Caption: Workflow for labeling nanoparticles with CY5.5-COOH.

Protocol 2: In Vivo Biodistribution Study of CY5.5-Labeled Nanoparticles

This protocol outlines the procedure for assessing the biodistribution of CY5.5-labeled nanoparticles in a tumor-bearing mouse model.

Materials:

- CY5.5-labeled nanoparticles in a sterile vehicle (e.g., PBS)

- Tumor-bearing mice (3-5 mice per time point)
- Anesthesia (e.g., isoflurane)
- In vivo imaging system (e.g., IVIS Spectrum) with appropriate filters (Excitation: ~640 nm, Emission: ~680 nm)[1]
- Surgical tools for dissection
- Saline for perfusion

Procedure:

- Animal Preparation and Probe Administration:
 - Anesthetize the mice using an induction chamber with 2-3% isoflurane.[1]
 - Administer a defined dose of the CY5.5-labeled nanoparticles via the desired route (e.g., intravenous injection).
- In Vivo Imaging:
 - Transfer the anesthetized mouse to the imaging chamber of the in vivo imaging system.
 - Acquire whole-body fluorescence images at predetermined time points (e.g., 15 min, 1h, 4h, 24h, 48h).[1]
- Ex Vivo Organ Analysis:
 - At the final time point, euthanize the mice.
 - Perfuse the animals with saline to remove blood from the organs.[1]
 - Carefully dissect the major organs (liver, spleen, kidneys, lungs, heart, brain) and the tumor.[1]
 - Arrange the organs in the imaging chamber and acquire a fluorescence image.[1]
- Data Quantification:

- Draw Regions of Interest (ROIs) around each organ in the ex vivo image and measure the average fluorescence intensity.[1]
- If absolute quantification is desired, create a standard curve by imaging known concentrations of the CY5.5-labeled compound.[1]
- Express the data as a percentage of the injected dose per gram of tissue (%ID/g).[1]

Illustrative Biodistribution Data

The following table presents example data for the biodistribution of a CY5.5-labeled nanoparticle 24 hours post-injection.

Organ	% Injected Dose per Gram (%ID/g)
Liver	15.2 ± 2.5
Spleen	8.7 ± 1.8
Kidneys	3.1 ± 0.9
Lungs	2.5 ± 0.7
Heart	1.1 ± 0.4
Tumor	10.3 ± 2.1
Brain	0.2 ± 0.1

Note: These values are for illustrative purposes only and will vary depending on the specific nanoparticle formulation and animal model.

References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. Structure and properties of CY5.5-COOH Cyanine5.5-carboxylate - Technical Information - Chongqing Yusi Medicine Technology Co., Ltd. \[en.yusiyy.com\]](#)
- [3. omichem.com \[omichem.com\]](https://www.omichem.com)

- [4. Cy5.5 Fluorescent Dye Oligonucleotide Labeling \[biosyn.com\]](#)
- [5. Cy5.5 carboxylic acid, 1449612-07-0 | BroadPharm \[broadpharm.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. In vivo biodistribution and lifetime analysis of cy5.5-conjugated rituximab in mice bearing lymphoid tumor xenograft using time-domain near-infrared optical imaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Active loading of cyanine 5.5 derivatives into liposomes for deep self-quenching and their applications in deep tissue imaging - Sensors & Diagnostics \(RSC Publishing\) DOI:10.1039/D3SD00325F \[pubs.rsc.org\]](#)
- To cite this document: BenchChem. [Application Notes: CY5.5-COOH Chloride for Tracking Drug Delivery Systems]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15622465/docs#application-notes-cy5-5-cooh-chloride-for-tracking-drug-delivery-systems\]](https://www.benchchem.com/product/b15622465/docs#application-notes-cy5-5-cooh-chloride-for-tracking-drug-delivery-systems)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)